

Personal protective equipment for handling JNJ-5207852 dihydrochloride

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Compound of Interest

Compound Name: JNJ-5207852 dihydrochloride

Cat. No.: B3179273

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Essential Safety and Handling Guide for JNJ-5207852 Dihydrochloride

This guide provides crucial safety and logistical information for the handling and disposal of **JNJ-5207852 dihydrochloride**, a potent and selective histamine H3 receptor antagonist. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **JNJ-5207852 dihydrochloride** is presented below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₂ N ₂ O·2HCl	
Molecular Weight	389.4 g/mol	[1]
Appearance	Solid, Crystalline Powder	[2]
Purity	≥98%	[1]
Solubility	Soluble to 50 mM in water and to 20 mM in DMSO (with gentle warming)	[1]
Storage	Desiccate at room temperature. For long-term storage, powder can be stored at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.	[3]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **JNJ-5207852 dihydrochloride** is not publicly available, data from structurally related compounds, such as histamine dihydrochloride and hydrazine dihydrochloride, suggest that this compound should be handled with caution. Potential hazards may include skin and eye irritation, respiratory tract sensitization, and potential toxicity if ingested or inhaled.[4][5]

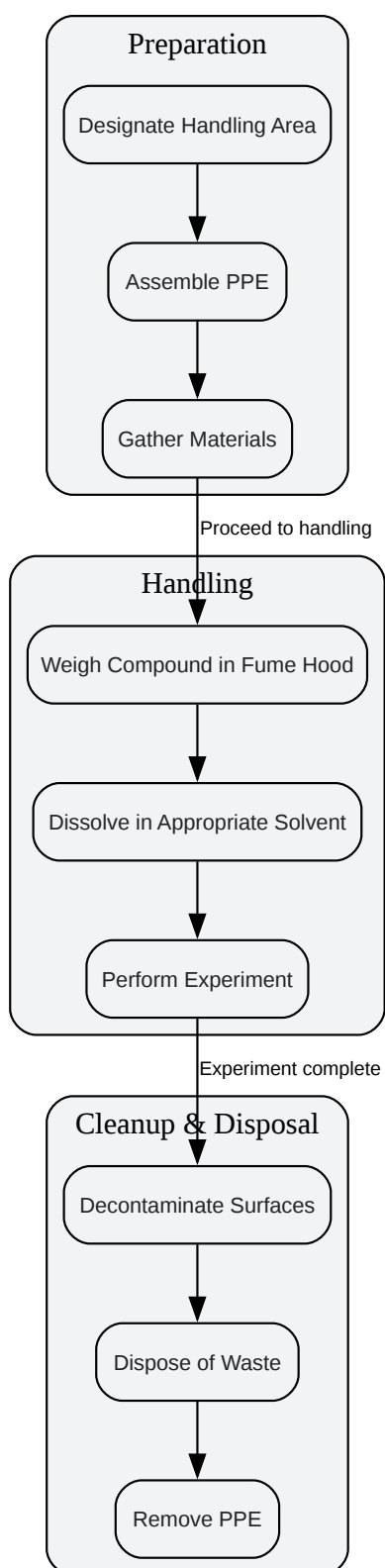
A comprehensive PPE plan is mandatory for handling this compound. The following table outlines the recommended PPE.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves. Change gloves frequently and immediately if contaminated.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body	Laboratory coat	Fully buttoned.
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	A NIOSH-approved respirator may be necessary for handling large quantities or if there is a risk of aerosolization.

Operational Plan for Safe Handling

A systematic approach to handling **JNJ-5207852 dihydrochloride** is essential to minimize exposure and ensure experimental accuracy.

Workflow for Handling **JNJ-5207852 Dihydrochloride**



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Caption: Workflow for the safe handling of **JNJ-5207852 dihydrochloride**.

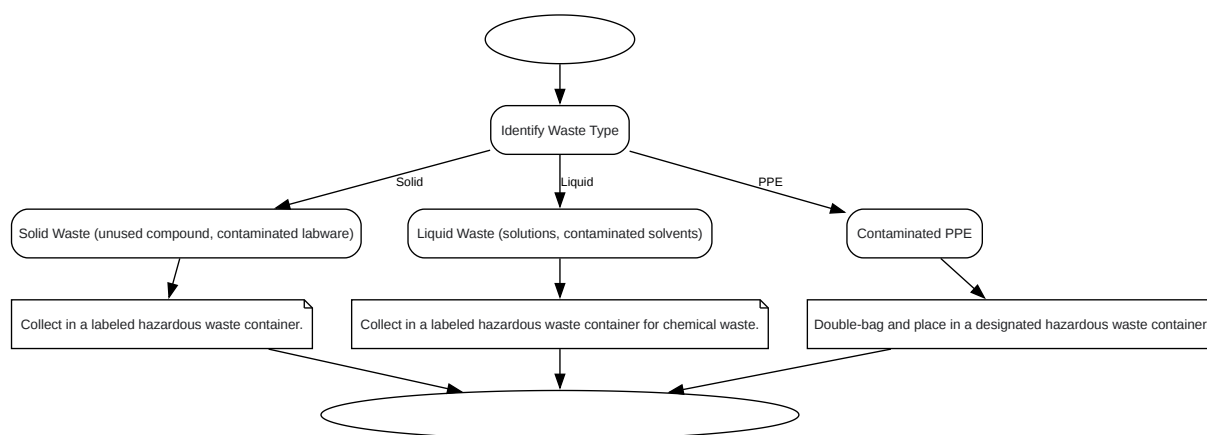
Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling, preferably within a chemical fume hood.
 - Assemble all necessary PPE as outlined in the table above.
 - Gather all required materials, including the compound, solvents, and necessary labware.
- Weighing and Solution Preparation:
 - Perform all weighing of the powdered compound within a chemical fume hood to prevent inhalation of dust particles.
 - Use appropriate tools (e.g., anti-static weigh paper, spatula) to handle the powder.
 - To prepare a stock solution, slowly add the solvent to the weighed compound. Gentle warming may be required for dissolution in DMSO.[\[1\]](#)
- Experimental Use:
 - When using the compound in experiments, ensure that all transfers are performed carefully to avoid spills.
 - Keep containers with the compound or its solutions sealed when not in use.

Disposal Plan

Proper disposal of **JNJ-5207852 dihydrochloride** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Decision Tree



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Caption: Decision tree for the proper disposal of **JNJ-5207852 dihydrochloride** waste.

Disposal Protocol:

- Solid Waste:
 - Unused or expired **JNJ-5207852 dihydrochloride** powder should be collected in a clearly labeled, sealed container for hazardous chemical waste.
 - Contaminated disposable labware (e.g., pipette tips, weigh boats) should also be placed in this container.
- Liquid Waste:
 - Solutions containing **JNJ-5207852 dihydrochloride** should be collected in a designated, labeled hazardous waste container for chemical waste.

- Do not pour solutions down the drain.
- Contaminated PPE:
 - Used gloves, disposable lab coats, and other contaminated PPE should be double-bagged and disposed of as hazardous waste.
- Final Disposal:
 - All waste containers must be collected and disposed of by a certified hazardous waste management service in accordance with local, state, and federal regulations.

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